

AMDE-1: A Novel Dual-Function Autophagy Modulator for Cancer Therapy

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A Technical Whitepaper on the Discovery and Initial Screening of Autophagy Modulator with Dual Effect 1

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Researchers have identified a novel small molecule, Autophagy Modulator with Dual Effect-1 (AMDE-1), that demonstrates a unique dual-action mechanism in the modulation of autophagy, a critical cellular process.[1][2][3] Discovered through a high-throughput screening of 196,160 compounds, AMDE-1 not only induces the initiation of autophagy but also inhibits the final degradation step, leading to autophagic stress and subsequent cancer cell death.[1] This whitepaper details the discovery, initial screening, and mechanism of action of AMDE-1, presenting key data and experimental protocols for the scientific and drug development community.

Discovery and Initial Screening

AMDE-1 was identified from a high-content screen designed to detect chemical modulators of autophagy by observing the translocation of GFP-LC3 to punctate structures within murine embryonic fibroblasts (MEFs).[1] This primary screen identified several potential modulators, with **AMDE-1**, a compound with the chemical formula C18H8ClF6N3 and a molecular weight of 415.7, selected for further in-depth analysis.[1]

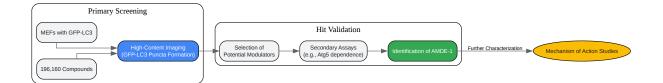




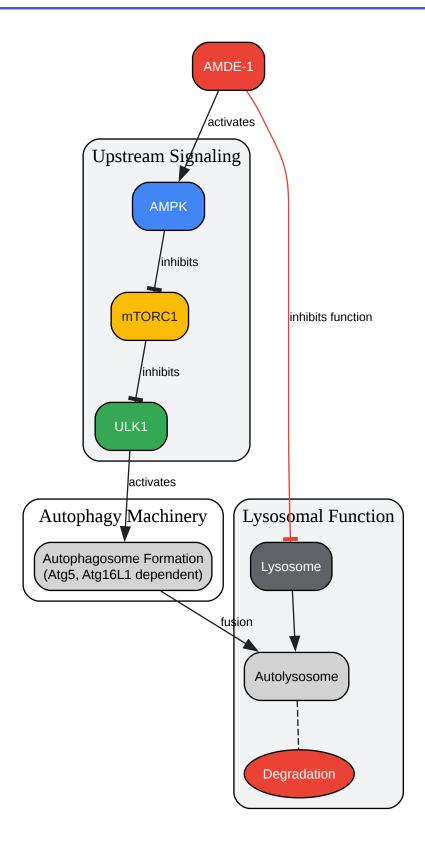
Experimental Workflow: High-Content Screening

The initial screening process followed a systematic workflow to identify and validate potential autophagy modulators.









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